

An In-depth Technical Guide to 4-(Methylsulfonyl)benzonitrile

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Compound of Interest

Compound Name: 4-(Methylsulfonyl)benzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Methylsulfonyl)benzonitrile**, a key intermediate in pharmaceutical and chemical research. The document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and its applications in drug development.

Chemical and Physical Properties

4-(Methylsulfonyl)benzonitrile is a white to off-white crystalline solid. Its chemical structure and key properties are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₇ NO ₂ S	[1] [2]
Molecular Weight	181.21 g/mol	[1] [3] [4]
CAS Number	22821-76-7	[1] [3] [4]
Melting Point	137-142 °C	[2]
Boiling Point (Predicted)	385.8 ± 34.0 °C	[2]
Density (Estimate)	1.3055 g/cm ³	[2]
InChI	1S/C8H7NO2S/c1-12(10,11)8-4-2-7(6-9)3-5-8/h2-5H,1H3	[1]
SMILES	CS(=O)(=O)c1ccc(C#N)cc1	[1] [3]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **4-(Methylsulfonyl)benzonitrile** are crucial for its application in research and development.

2.1. Synthesis of **4-(Methylsulfonyl)benzonitrile**

A common method for the synthesis of **4-(Methylsulfonyl)benzonitrile** involves the oxidation of 4-(methylthio)benzonitrile. A related synthesis is the reaction of 4-fluorophenyl methyl sulfone with 4-cyanophenol[5].

A general procedure for the synthesis from an aromatic aldehyde is as follows:

- To a solution of an aromatic aldehyde (1.0 equivalent) and trimethylsilyl azide (2.0 equivalents) in a 1:1 mixture of hexafluoroisopropanol (HFIP) and acetonitrile (ACN), add triflic acid (0.40 equivalents) under a nitrogen atmosphere.[6]
- Stir the reaction mixture at room temperature for 20-75 minutes.[6]
- Concentrate the mixture under a stream of nitrogen.[6]

- Suspend the residue in a dichloromethane/hexanes mixture and load it onto a silica gel cartridge.[6]
- Purify the product using normal phase flash column chromatography to yield the aromatic nitrile.[6]

2.2. Analytical Protocols

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural elucidation of **4-(Methylsulfonyl)benzonitrile**.

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz) is used.[7]
- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.6-0.7 mL of a deuterated solvent such as chloroform-d (CDCl_3) or dimethyl sulfoxide-d₆ (DMSO-d_6).[7][8]
- Data Acquisition: Record ^1H and ^{13}C NMR spectra.
- Data Processing:
 - Perform Fourier transformation of the acquired data.
 - Phase and baseline correct the spectra.
 - Calibrate the ^1H spectrum using an internal standard like tetramethylsilane (TMS) at 0.00 ppm and the ^{13}C spectrum to the solvent peak (e.g., the central peak of CDCl_3 at 77.16 ppm).[7][8]
 - Integrate the signals in the ^1H spectrum to determine the relative number of protons.

2.2.2. Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound.

- Instrumentation: An LCT Premier XE mass spectrometer or similar instrument can be used. [9]

- Ionization: Electron ionization (EI) is a common method.[7]
- Analysis: The sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z). The predicted monoisotopic mass is 181.01974 Da.[10]

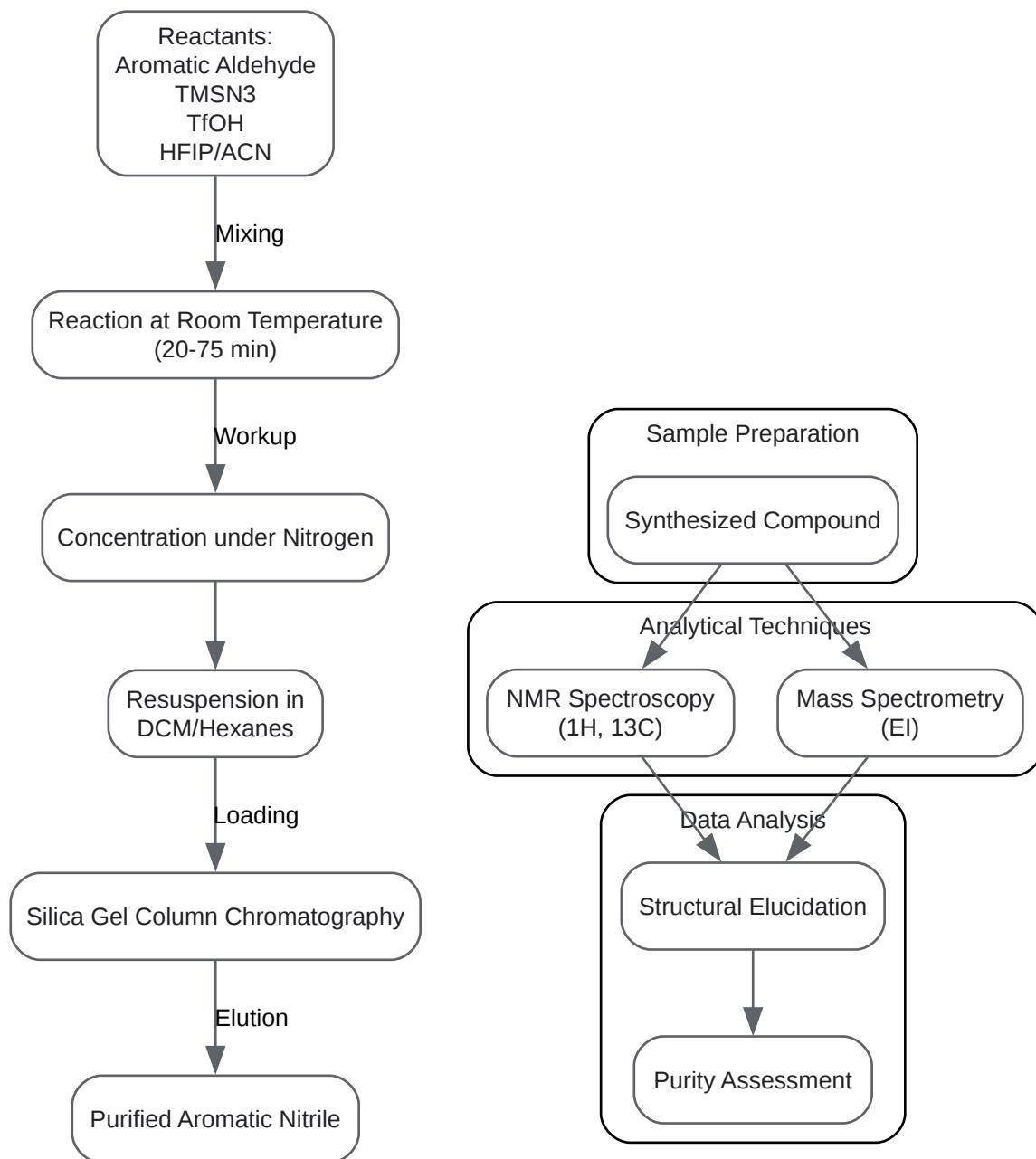
Applications in Drug Development

4-(Methylsulfonyl)benzonitrile serves as a crucial building block in the synthesis of more complex molecules for drug discovery.[11] Its structural motif is found in compounds investigated for various therapeutic areas. For instance, benzonitrile derivatives have been explored for their potential as antitumor agents, showing activity against human lung cancer and leukemia cell lines.[12]

Visualizations

4.1. Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis and purification of an aromatic nitrile like **4-(Methylsulfonyl)benzonitrile**.

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